Protocol for guanylation of 3-methylpiperidine

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Compound of Interest

Compound Name:	*3-Methylpiperidine-1-carboximidamide sulfate*
CAS No.:	*132856-77-0*
Cat. No.:	*B166363*

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Application Note: High-Efficiency Guanylation of 3-Methylpiperidine

Executive Summary & Strategic Rationale

The conversion of 3-methylpiperidine (1) to its guanidine derivative, N-(3-methylpiperidin-1-yl)formamidine (or its protected analogues), is a critical transformation in medicinal chemistry.[1] The guanidine moiety serves as a bioisostere for basic amines, often improving potency at G-protein coupled receptors (GPCRs) and ion channels by enabling bidentate hydrogen bonding interactions (arginine mimetics).[1]

However, the synthesis of guanidines from secondary amines is historically plagued by low yields and difficult purification due to the high polarity and basicity of the product.

This guide prioritizes the "Bernatowicz-Wu" methodology using N,N'-Di-Boc-1H-pyrazole-1-carboxamidine. Unlike classical cyanamide or S-methylisothiourea methods, this protocol:

- Eliminates noxious byproducts (e.g., methanethiol).
- Ensures solubility in organic solvents (DCM/THF) via Boc-protection.

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- Facilitates purification using standard silica gel chromatography.

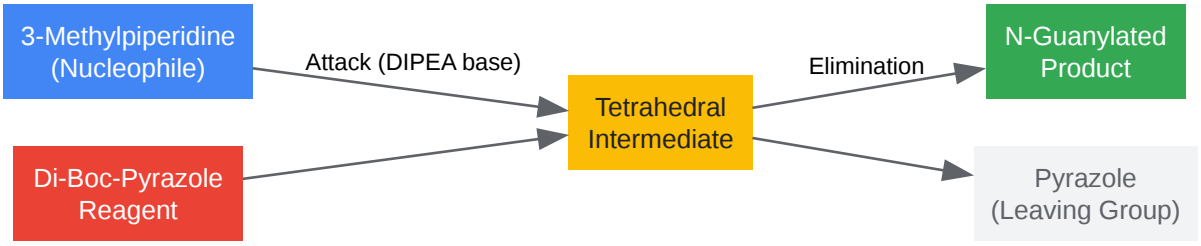
Strategic Reagent Selection Matrix

Before initiating synthesis, select the protocol based on your downstream requirements.

Feature	Method A: Di-Boc-Pyrazole (Recommended)	Method B: Pyrazole-HCl Salt	Method C: S-Methylisothiourea
Reagent	N,N'-Di-Boc-1H-pyrazole-1-carboxamidine	1H-Pyrazole-1-carboxamidine HCl	S-Methylisothiourea sulfate
Primary Use	Drug Discovery / MedChem	Large Scale / Cost-Sensitive	Legacy / Industrial
Purification	Silica Gel Flash Column	Ion Exchange / Crystallization	Crystallization
Reaction Time	4–16 Hours	12–24 Hours	24–48 Hours (Heat req.)
Byproducts	Pyrazole (benign, easily removed)	Pyrazole	Methanethiol (Toxic/Stench)
Yield	High (>90%)	Moderate to High (70-85%)	Variable

Mechanistic Pathway

Understanding the mechanism is vital for troubleshooting. The reaction proceeds via a nucleophilic attack of the piperidine nitrogen on the electrophilic amidine carbon of the reagent.



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Figure 1: Mechanistic flow of the Bernatowicz-Wu guanylation. The secondary amine attacks the amidine core, expelling pyrazole.

Protocol A: Synthesis of N,N'-Di-Boc-N''-(3-methylpiperidin-1-yl)guanidine

Scope: Best for producing 100 mg to 10 g of material for SAR studies. Pre-requisite: Ensure 3-methylpiperidine is of known stereochemistry (R, S, or Racemic).[1] This reaction does not racemize the C3 center.

Materials:

- Substrate: 3-Methylpiperidine (1.0 equiv).
- Reagent:N,N'-Di-Boc-1H-pyrazole-1-carboxamidine (0.95 - 1.0 equiv). Note: Using a slight deficit of the reagent simplifies purification, as the reagent is harder to separate from the product than the starting amine.
- Base:

  -Diisopropylethylamine (DIPEA) (1.2 equiv).[1]
- Solvent: Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF) [0.2 M concentration].

Step-by-Step Methodology:

- Preparation:
  - Flame-dry a round-bottom flask equipped with a magnetic stir bar.
  - Purge with nitrogen or argon.
- Solubilization:
  - Add 3-methylpiperidine (1.0 equiv) and anhydrous DCM.
  - Add DIPEA (1.2 equiv) via syringe.[1] Stir for 5 minutes.

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- Expert Insight: Although the reagent is neutral, DIPEA ensures the piperidine remains deprotonated (free base) for maximum nucleophilicity.

- Reaction:
  - Add N,N'-Di-Boc-1H-pyrazole-1-carboxamidine (1.0 equiv) in one portion.
  - Stir at room temperature (20–25 °C) for 4–16 hours.
  - Monitoring: Check via TLC (Hexane:EtOAc 4:1).[1] The product is usually less polar than the starting amine but more polar than the bis-Boc reagent. Stain with Ninhydrin (amine) or KMnO4 (double bonds).[1]
- Workup (Self-Validating Step):
  - Dilute the reaction mixture with DCM.
  - Wash 1: 10% Citric Acid or 0.5 M KHSO4 (removes unreacted piperidine and DIPEA).
  - Wash 2: 1M NaOH (removes the pyrazole byproduct, which is weakly acidic).
  - Wash 3: Brine.[2]
  - Dry over Na2SO4, filter, and concentrate in vacuo.
- Purification:
  - If purity is <95% by NMR, purify via flash chromatography on silica gel.
  - Eluent: Gradient of 0% to 20% EtOAc in Hexanes.

Step 2: Deprotection (Optional)

To obtain the free guanidine salt:

- Dissolve the Boc-protected intermediate in DCM.
- Add Trifluoroacetic acid (TFA) (ratio 1:1 v/v DCM:TFA) or 4M HCl in Dioxane.

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- Stir for 2–4 hours.
- Concentrate.[3][4] Perform multiple co-evaporations with toluene or diethyl ether to remove excess acid.

Protocol B: Synthesis of Free Guanidine (Direct Method)

Scope: Use when Boc-protection is unnecessary or for large-scale batches (>50g) where chromatography is cost-prohibitive.

Materials:

- Reagent:1H-Pyrazole-1-carboxamidine hydrochloride (1.0 equiv).[5][6]
- Base: DIPEA (2.0 equiv) - Crucial: 1 eq to neutralize the HCl salt of the reagent, 1 eq to keep the amine reactive.
- Solvent: DMF (Dimethylformamide) or Acetonitrile (MeCN).[1]

Methodology:

- Dissolve 3-methylpiperidine (1.0 equiv) and DIPEA (2.0 equiv) in DMF (0.5 M).
- Add 1H-Pyrazole-1-carboxamidine hydrochloride (1.0 equiv).
- Stir at Room Temperature for 16–24 hours.
  - Note: If reaction is sluggish, heat to 40–50 °C.
- Workup:
  - Concentrate DMF under reduced pressure.
  - Add diethyl ether to the residue to precipitate the crude guanidine salt.
  - Decant the ether (removes pyrazole and non-polar impurities).
  - Recrystallize from EtOH/Et2O if necessary.

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Analytical Validation (E-E-A-T)

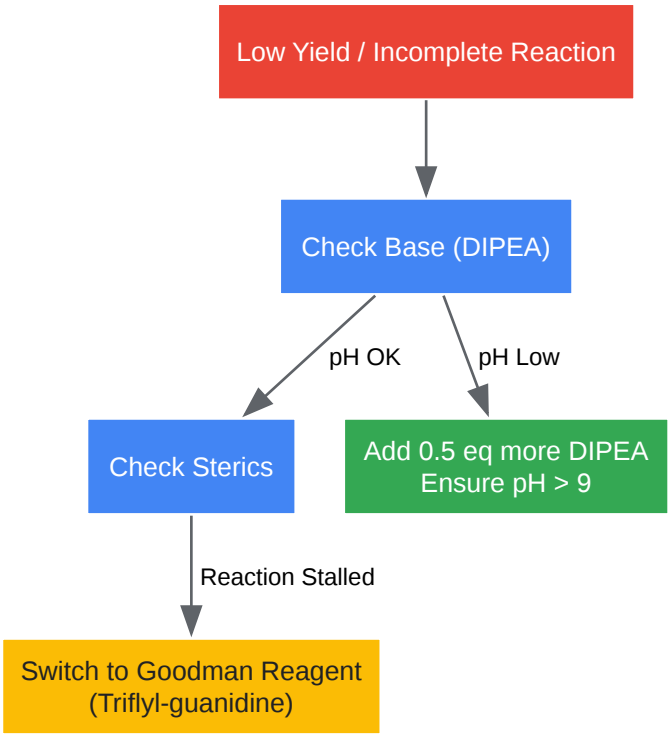
A successful synthesis must be validated against these expected spectral characteristics.

Table 1: Expected Analytical Data for N,N'-Di-Boc-N''-(3-methylpiperidin-1-yl)guanidine

Technique	Expected Signal / Value	Interpretation
TLC (Rf)	~0.4–0.6 (Hex/EtOAc 4:[1]1)	Distinct from starting amine (baseline) and reagent (high Rf).[1]
1H NMR (CDCl3)	1.50 (s, 18H)	Two t-Butyl groups (Boc).[1]
10.2 (br s, 1H)	Chelated NH proton (characteristic of Boc-guanidines).[1]	
3.8 - 4.2 (m, 2H)	Piperidine -protons (deshielded by guanidine).[1]	
0.9 (d, 3H)	Methyl group doublet (confirms 3-methyl integrity).[1]	
13C NMR	~160–150 ppm	Guanidine C=N and Carbamate C=O carbons.
MS (ESI+)	[M+H]+ = 342.2	Molecular ion for C17H31N3O4.[1]

Troubleshooting & Optimization

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Figure 2: Decision tree for troubleshooting incomplete guanylation.

- Issue:Reaction Stalls.
  - Cause: The byproduct (pyrazole) can inhibit the reaction or the HCl salt accumulates.
  - Fix: Ensure sufficient DIPEA is present. If using Method A, switch to Goodman's Reagent (N,N'-Di-Boc-N''-triflylguanidine) which has a better leaving group (triflamide) for sterically hindered amines [3].[1]
- Issue:Poor Solubility.
  - Fix: If the free guanidine (Method B) is oiling out, switch to Method A (Boc-protected) to allow standard organic workup.[1]

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